

Technical Guide: Physicochemical Properties of 3,4-dimethyl-N,N-diphenylaniline

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Compound of Interest

Compound Name: 3,4-dimethyl-N,N-diphenylaniline

Cat. No.: B3048538

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Abstract

This technical guide provides a comprehensive overview of the physicochemical properties of **3,4-dimethyl-N,N-diphenylaniline** (CAS No. 173460-10-1). Direct experimental data for this specific triarylamine is limited in publicly accessible literature. Consequently, this guide presents detailed physicochemical information for its key precursor, 3,4-dimethylaniline, and outlines a representative synthetic protocol for the preparation of **3,4-dimethyl-N,N-diphenylaniline** via the Buchwald-Hartwig amination, a cornerstone of modern synthetic chemistry for C-N bond formation.^[1] This document is intended to serve as a valuable resource for researchers in organic electronics, materials science, and medicinal chemistry.

Introduction to 3,4-dimethyl-N,N-diphenylaniline

3,4-dimethyl-N,N-diphenylaniline, also known as N,N-diphenyl-3,4-xylidine, belongs to the class of triarylamines. These compounds are characterized by a central nitrogen atom bonded to three aromatic rings. The unique electronic and steric properties of triarylamines make them valuable components in a variety of applications, particularly in the field of organic electronics where they are utilized as hole-transporting materials in devices such as organic light-emitting diodes (OLEDs) and perovskite solar cells.^[1] The methyl substituents on one of the phenyl rings of **3,4-dimethyl-N,N-diphenylaniline** can influence its electronic properties, solubility, and solid-state morphology.

While specific experimental data on the physicochemical properties of **3,4-dimethyl-N,N-diphenylaniline** are not readily available, this guide provides a thorough examination of its key precursor, 3,4-dimethylaniline, and a detailed, representative synthetic methodology.

Physicochemical Properties of 3,4-dimethylaniline

As a primary precursor for the synthesis of **3,4-dimethyl-N,N-diphenylaniline**, understanding the properties of 3,4-dimethylaniline (also known as 3,4-xylidine) is crucial.

Quantitative Data

The following table summarizes the key physicochemical properties of 3,4-dimethylaniline.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₁ N	[2]
Molecular Weight	121.18 g/mol	[2]
CAS Number	95-64-7	[2]
Melting Point	51 °C	[3]
Boiling Point	226 °C	[3]
Appearance	Colorless solid	[3]

Solubility

Information regarding the solubility of 3,4-dimethylaniline is summarized below.

Solvent	Solubility
Water	Slightly soluble
Organic Solvents	Soluble

Synthesis of 3,4-dimethyl-N,N-diphenylaniline

The synthesis of triarylamines such as **3,4-dimethyl-N,N-diphenylaniline** is commonly achieved through palladium-catalyzed cross-coupling reactions, most notably the Buchwald-Hartwig amination.^[1] This reaction forms a carbon-nitrogen bond between an aryl halide or triflate and an amine.

Representative Experimental Protocol: Buchwald-Hartwig Amination

This protocol describes a representative procedure for the synthesis of **3,4-dimethyl-N,N-diphenylaniline** from 3,4-dimethylaniline and iodobenzene.

Materials:

- 3,4-dimethylaniline
- Iodobenzene
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Xantphos (4,5-Bis(diphenylphosphino)-9,9-dimethylxanthene)
- Cesium carbonate (Cs_2CO_3)
- Anhydrous toluene

Procedure:

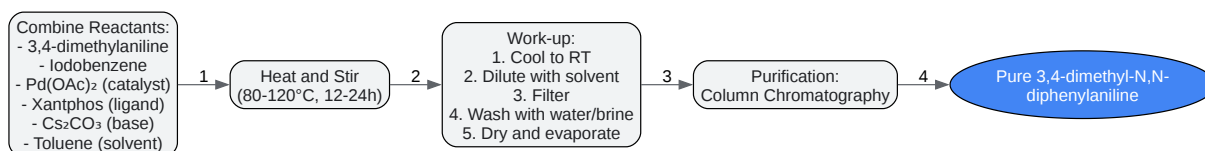
- To an oven-dried Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), add palladium(II) acetate (typically 1-2 mol%) and Xantphos (typically 1.5-3 mol%).
- Add cesium carbonate (typically 1.5-2 equivalents).
- Add 3,4-dimethylaniline (1 equivalent) and iodobenzene (2.2 equivalents).
- Add anhydrous toluene via syringe.
- The reaction mixture is then heated to a temperature between 80-120 °C and stirred for 12-24 hours, or until reaction completion is observed by a suitable analytical technique (e.g.,

TLC or GC-MS).

- Upon completion, the reaction mixture is cooled to room temperature and diluted with a suitable organic solvent (e.g., ethyl acetate).
- The mixture is then filtered through a pad of celite to remove the palladium catalyst and inorganic salts.
- The filtrate is washed with water and brine, dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude product is then purified by column chromatography on silica gel to yield the pure **3,4-dimethyl-N,N-diphenylaniline**.

Visualizations

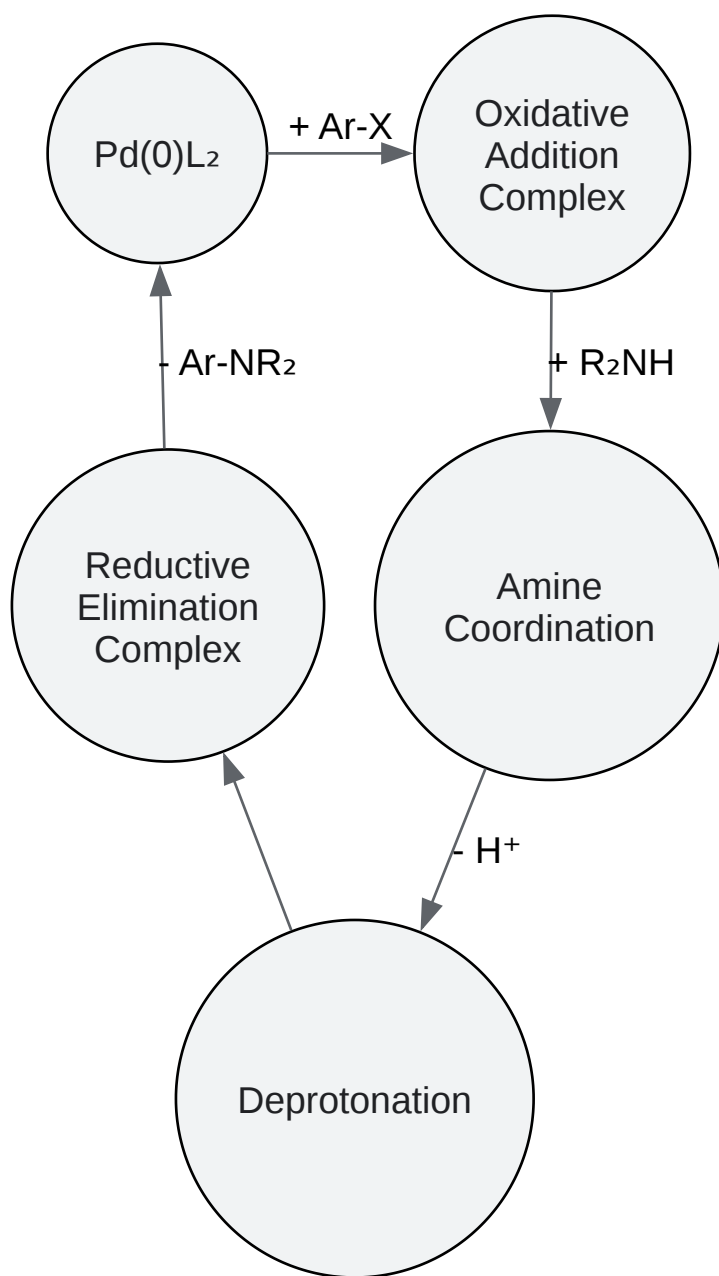
Experimental Workflow for the Synthesis of 3,4-dimethyl-N,N-diphenylaniline



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Caption: A schematic overview of the synthetic workflow for **3,4-dimethyl-N,N-diphenylaniline**.

Catalytic Cycle of the Buchwald-Hartwig Amination



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Caption: The catalytic cycle for the palladium-catalyzed Buchwald-Hartwig amination.

Conclusion

While specific, experimentally determined physicochemical data for **3,4-dimethyl-N,N-diphenylaniline** remains elusive in the surveyed literature, its synthesis is readily achievable through established methods like the Buchwald-Hartwig amination. This guide provides a solid foundation for researchers by detailing the properties of the key precursor, 3,4-dimethylaniline,

and offering a reliable, representative protocol for the synthesis of the target compound. The provided workflows offer a clear visual representation of the synthetic process. It is recommended that future work on this compound includes its full experimental characterization to enrich the available data for the scientific community.

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References

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